

Essential Safety and Operational Protocols for Handling 3-Fluoro-2-iodopyridine

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Compound of Interest

Compound Name: 3-Fluoro-2-iodopyridine

Cat. No.: B136646

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This document provides immediate, essential safety and logistical information for handling **3-Fluoro-2-iodopyridine** (CAS No. 146141-04-0). The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Hazard Identification and Classification

3-Fluoro-2-iodopyridine is classified as acutely toxic if swallowed.[1] While a comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available, data for similar halogenated pyridines should be considered for a conservative approach to safety.

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed[1]

Pictogram:

- GHS07 (Exclamation Mark)[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **3-Fluoro-2-iodopyridine**.

The following table summarizes the recommended PPE.[\[2\]](#)

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Glasses & Face Shield	Safety glasses with side shields or chemical splash goggles are mandatory.[3][4] A face shield should be worn over safety glasses when there is a risk of splashing.[4][5]
Hand Protection	Chemical-resistant gloves	Butyl rubber or Viton® gloves are recommended for extended contact.[3][6] Nitrile gloves are suitable for short-term protection but should be changed immediately upon contact with the chemical.[2][4][5][7] Double gloving is recommended for tasks with a higher risk of exposure.[4]
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and fully buttoned to cover as much skin as possible.[4] Clothing worn underneath should be made of natural fibers like cotton.[4]
Foot Protection	Closed-toe Shoes	Shoes that cover the entire foot are required. Perforated shoes, sandals, or open-toed footwear are not permitted in the laboratory.[4]
Respiratory Protection	Respirator	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of vapors.[3] If engineering

controls are insufficient, a
respirator may be required.[5]
[8]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure the work area, particularly the chemical fume hood, is clean and uncluttered.[4]
- Verify that the fume hood is functioning correctly.
- Inspect all PPE for damage before use and don it correctly.[4]
- Ensure an emergency eyewash station and safety shower are accessible and unobstructed.
[6]

2. Handling:

- Handle **3-Fluoro-2-iodopyridine** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[3]
- Avoid direct contact with skin and eyes.[9]
- Keep containers tightly closed when not in use.[6][10]
- Store in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents and acids.[3][6]

3. Post-Handling:

- After handling, wash hands and any exposed skin thoroughly with soap and water.[4][11]
- Decontaminate the work surface and any equipment used.
- Remove and properly dispose of contaminated PPE.

Disposal Plan

All waste materials, including the chemical itself and any contaminated items (e.g., gloves, absorbent materials), must be treated as hazardous waste.[\[3\]](#)[\[4\]](#)

1. Waste Segregation:

- Collect all waste containing **3-Fluoro-2-iodopyridine** in a designated, properly sealed, and clearly labeled hazardous waste container.[\[3\]](#)
- Do not mix this waste with other incompatible waste streams.[\[3\]](#)

2. Labeling:

- The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**3-Fluoro-2-iodopyridine**".
- Indicate the associated hazards (e.g., Toxic).[\[3\]](#)

3. Storage:

- Store the waste container in a designated, well-ventilated, and secure satellite accumulation area.[\[3\]](#)

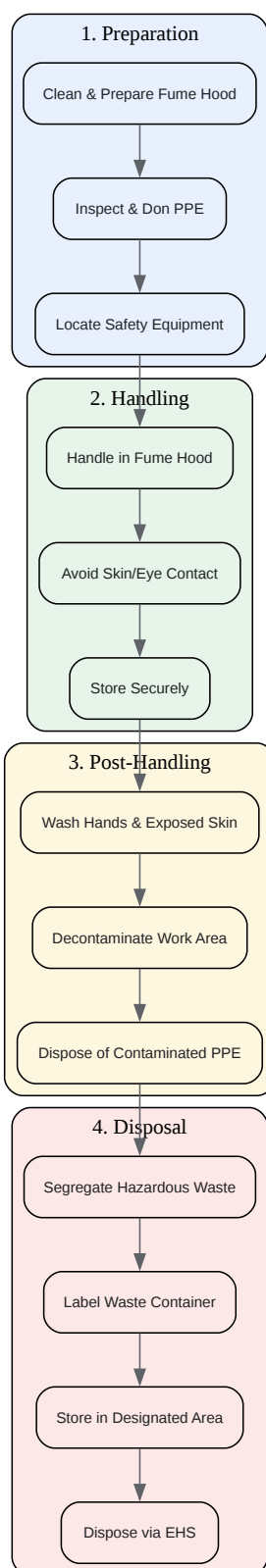
4. Disposal:

- Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed disposal contractor.[\[9\]](#)[\[12\]](#)

Emergency Procedures

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[10] Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[12]
Eye Contact	Rinse cautiously with water for several minutes. [12] Remove contact lenses, if present and easy to do. Continue rinsing.[12] Seek immediate medical attention.
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[12] If you feel unwell, get medical advice/attention.[12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[9] Call a physician or Poison Control Center immediately.
Spill	For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand). For large spills, evacuate the area and contact your institution's EHS department immediately.[3]

Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **3-Fluoro-2-iodopyridine**.

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